

Application Notes and Protocols for Ilginatinib Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: *Ilginatinib hydrochloride*

Cat. No.: *B1139464*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and use of **Ilginatinib hydrochloride** in cell culture experiments. Ilginatinib is a potent, ATP-competitive inhibitor of Janus-associated kinase 2 (JAK2) and Src-family kinases, with high selectivity for JAK2.^{[1][2][3]} It is a valuable tool for studying cellular signaling pathways and for the development of targeted cancer therapies.

Physicochemical and Solubility Data

Proper dissolution is critical for accurate and reproducible experimental results. The following table summarizes the solubility of **Ilginatinib hydrochloride** in common laboratory solvents. It is highly recommended to use dimethyl sulfoxide (DMSO) for the preparation of stock solutions.^{[4][5]}

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	60 - 85	140.88 - 199.58	Sonication is recommended to facilitate dissolution. [5] [6]
Ethanol	10	23.48	
Water	2	4.7	Sonication is recommended. [5] Note: solubility is limited.

Note: The actual solubility may vary slightly between different batches of the compound.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ilginatinib hydrochloride** in DMSO, a commonly used concentration for cell culture experiments.

Materials:

- **Ilginatinib hydrochloride** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated micropipettes

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Weighing: Accurately weigh the desired amount of **Ilginatinib hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 425.89 g/mol), weigh out 0.426 mg of the compound.
- Dissolution:
 - Add the weighed **Ilginatinib hydrochloride** to a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO. For a 10 mM solution, add 1 mL of DMSO for every 0.426 mg of compound.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.^[5] Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional): If preparing a large volume of stock solution that will be used over an extended period, it can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4]

Preparation of Working Solutions for Cell Culture

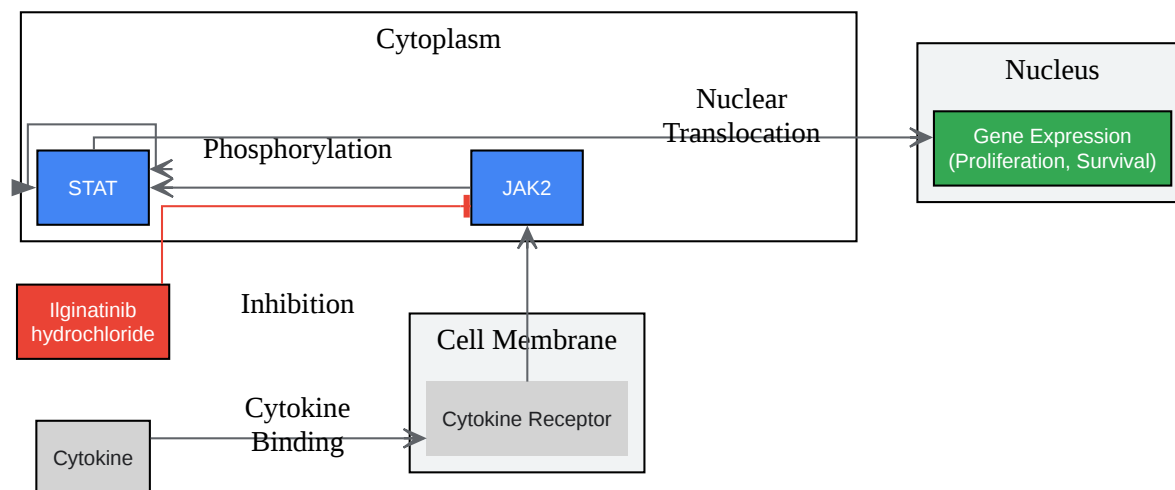
Procedure:

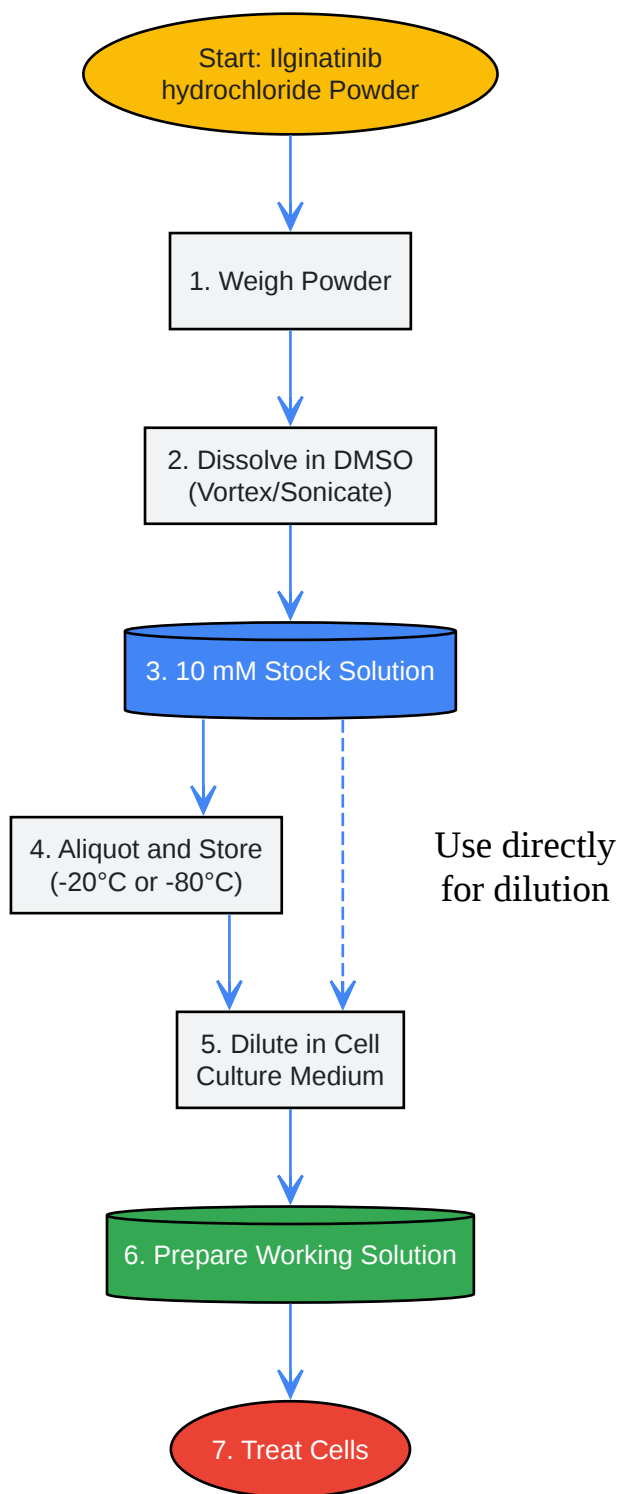
- Thawing: Thaw a single aliquot of the 10 mM **Ilginatinib hydrochloride** stock solution at room temperature.

- Dilution:
 - Dilute the stock solution to the desired final concentration in your cell culture medium. For example, to prepare a 10 μ M working solution, you would perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock solution to 1 mL of cell culture medium).
 - It is crucial to maintain the final DMSO concentration in the cell culture medium at a low, non-toxic level, typically below 0.5%, as higher concentrations can affect cell viability and experimental outcomes.^[7]
- Mixing: Gently mix the working solution by pipetting up and down or by inverting the tube.
- Application: Add the freshly prepared working solution to your cell cultures.

Mechanism of Action: Signaling Pathway

Ilginatinib hydrochloride is a potent inhibitor of the JAK2 signaling pathway.^[1] The Janus kinases (JAKs) are a family of intracellular, non-receptor tyrosine kinases that are critical for cytokine and growth factor signaling. The JAK/STAT (Signal Transducer and Activator of Transcription) pathway plays a key role in hematopoiesis and immune response.^[1] Mutations in JAK2, such as the V617F mutation, lead to constitutive activation of the kinase and dysregulated cell growth, which is a hallmark of myeloproliferative neoplasms.^[1] Ilginatinib also demonstrates inhibitory activity against Src-family kinases.^{[3][4]}





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